

# Phenyl Octanoate Solubility in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Phenyl octanoate

Cat. No.: B3053583

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## Introduction

**Phenyl octanoate** (CAS No. 5457-78-3) is an aromatic ester with potential applications in various fields, including as a fragrance component, a synthetic intermediate, and in the formulation of pharmaceuticals and other specialty chemicals. A thorough understanding of its solubility in different organic solvents is crucial for its effective use in synthesis, purification, formulation, and quality control. This technical guide provides a summary of the available solubility data for **phenyl octanoate**, a detailed experimental protocol for determining its solubility, and a workflow diagram to illustrate the process.

While comprehensive quantitative solubility data for **phenyl octanoate** across a wide range of organic solvents is not readily available in published literature, general principles of ester solubility and qualitative information suggest it is soluble in many common organic solvents and poorly soluble in water.

## Phenyl Octanoate Solubility Data

The following table summarizes the qualitative solubility of **phenyl octanoate** in various organic solvents based on general chemical principles and available data for structurally similar esters. It is important to note that for precise quantitative applications, experimental determination of solubility in the specific solvent and conditions of interest is highly recommended.

| Solvent              | Chemical Class | Qualitative Solubility | Notes  |
|----------------------|----------------|------------------------|--|
| Alcohols             |                |                        |  |
| Methanol             | Polar Protic   | Soluble (Expected)     | Phenyl octanoate is expected to be soluble in short-chain alcohols.                                    |
| Ethanol              | Polar Protic   | Soluble (Expected)     | Esters are generally soluble in alcohols.  |
| Ketones              |                |                        |  |
| Acetone              | Polar Aprotic  | Soluble (Expected)     | The polarity of acetone is suitable for dissolving esters like phenyl octanoate.                       |
| Ethers               |                |                        |  |
| Diethyl Ether        | Nonpolar       | Soluble (Expected)     | Phenyl octanoate, having a significant nonpolar character, is expected to be soluble in diethyl ether. |
| Chlorinated Solvents |                |                        |  |
| Chloroform           | Nonpolar       | Soluble (Expected)     | Chloroform is a good solvent for many organic compounds, including esters.                             |
| Esters               |                |                        |  |
| Ethyl Acetate        | Polar Aprotic  | Soluble (Expected)     | "Like dissolves like" principle suggests good solubility.  |
| Amides               |                |                        |  |

|                           |                     |                      |   |
|---------------------------|---------------------|----------------------|---|
| Dimethylformamide (DMF)   | Polar Aprotic       | Soluble (Expected)   | A versatile polar aprotic solvent that can dissolve a wide range of organic compounds.  |
| Sulfoxides                |                     |                      |   |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic       | Soluble (Expected)   | DMSO is a powerful solvent for a wide array of organic materials. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>   |
| Hydrocarbons              |                     |                      |   |
| Hexane                    | Nonpolar            | Soluble (Expected)   | The long alkyl chain of the octanoate moiety suggests solubility in nonpolar hydrocarbon solvents. For the related compound phenethyl octanoate, hexane was found to be an effective solvent. <a href="#">[4]</a> |
| Toluene                   | Nonpolar (Aromatic) | Soluble (Expected)   | The presence of the phenyl group in phenyl octanoate suggests good solubility in aromatic solvents.   |
| Aqueous Solvents          |                     |                      |   |
| Water                     | Polar Protic        | Insoluble (Expected) | Esters with long carbon chains are generally insoluble in water.  |

# Experimental Protocol: Gravimetric Determination of Phenyl Octanoate Solubility

This protocol outlines a reliable gravimetric method for the quantitative determination of **phenyl octanoate** solubility in an organic solvent at a specific temperature.

## 1. Principle

A saturated solution of **phenyl octanoate** is prepared in the chosen organic solvent at a constant temperature. A known volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining **phenyl octanoate** is determined. From these measurements, the solubility can be calculated.

## 2. Materials and Equipment

- **Phenyl octanoate** (high purity)
- Organic solvent of interest (analytical grade)
- Scintillation vials or small flasks with screw caps
- Constant temperature bath (e.g., water bath, incubator)
- Volumetric flasks and pipettes
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Analytical balance (readable to at least 0.1 mg)
- Evaporating dish or pre-weighed beaker
- Oven or vacuum oven
- Desiccator

## 3. Procedure

- Preparation of Saturated Solution:

1. Add an excess amount of **phenyl octanoate** to a scintillation vial. The excess solid should be clearly visible.
  2. Add a known volume of the organic solvent to the vial.
  3. Seal the vial tightly to prevent solvent evaporation.
  4. Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
  5. Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours). A magnetic stirrer or shaker can be used.
- Sample Collection:
    1. After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.
    2. Carefully draw a known volume (e.g., 5 or 10 mL) of the supernatant (the clear, saturated solution) using a pre-warmed pipette or syringe. To avoid disturbing the sediment, it is advisable to draw the liquid from the upper portion of the solution.
    3. Filter the collected solution through a syringe filter directly into a pre-weighed evaporating dish or beaker. This step is crucial to remove any undissolved microcrystals.
  - Solvent Evaporation and Mass Determination:
    1. Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without degrading the **phenyl octanoate**. A vacuum oven at a lower temperature is preferable to minimize thermal decomposition.
    2. Once all the solvent has evaporated, transfer the dish to a desiccator to cool to room temperature.
    3. Weigh the evaporating dish with the dried **phenyl octanoate** on an analytical balance.
    4. Repeat the drying and weighing steps until a constant mass is obtained.

#### 4. Calculation

Calculate the solubility of **phenyl octanoate** in the chosen solvent using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Mass of dish} + \text{solute}) - (\text{Mass of empty dish})]}{(\text{Volume of solution taken})} \times 100$$

## 5. Safety Precautions

- Always work in a well-ventilated area or under a fume hood, especially when using volatile organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for both **phenyl octanoate** and the chosen solvent before starting the experiment.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of **phenyl octanoate** solubility.

Gravimetric solubility determination workflow.

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## References

- 1. Phenethyl alcohol - Wikipedia [en.wikipedia.org]
- 2. gchemglobal.com [gchemglobal.com]
- 3. researchgate.net [researchgate.net]
- 4. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
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